

# Solubility of Tin Bromide in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *Tin-bromine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of tin(II) bromide ( $\text{SnBr}_2$ ) and tin(IV) bromide ( $\text{SnBr}_4$ ) in various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and materials science who are working with these compounds.

## Introduction

Tin halides, particularly tin(II) and tin(IV) bromides, are versatile compounds utilized in a range of applications, including as Lewis acid catalysts in organic synthesis, precursors for the formation of perovskite materials in photovoltaic devices, and as reagents in pharmaceutical manufacturing. A thorough understanding of their solubility in different organic solvents is crucial for optimizing reaction conditions, developing purification methods, and formulating new materials. This guide summarizes the available qualitative solubility data for  $\text{SnBr}_2$  and  $\text{SnBr}_4$  and provides a detailed experimental protocol for determining solubility.

## Quantitative Solubility Data

Despite a comprehensive search of available literature, specific quantitative solubility data (e.g., in grams per 100 grams of solvent at a given temperature) for tin(II) bromide and tin(IV) bromide in organic solvents is limited in publicly accessible databases. The following tables summarize the qualitative solubility information that has been compiled from various sources.

Table 1: Qualitative Solubility of Tin(II) Bromide (SnBr<sub>2</sub>) in Organic Solvents

Solvent	Common Name	Chemical Formula	Qualitative Solubility
Ethanol	Alcohol	C <sub>2</sub> H <sub>5</sub> OH	Soluble[1]
Diethyl Ether	Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Soluble[1]
Acetone	(CH <sub>3</sub> ) <sub>2</sub> CO	Soluble[1][2][3][4][5][6]	
Pyridine	C <sub>5</sub> H <sub>5</sub> N	Soluble[1][2][3][4][5][6]	
Dimethyl Sulfoxide	DMSO	(CH <sub>3</sub> ) <sub>2</sub> SO	Soluble[2][3][4][5][6]
Tetrahydrofuran	THF	C <sub>4</sub> H <sub>8</sub> O	Soluble[1]

Note: "Soluble" indicates that the compound dissolves in the solvent, but the exact concentration is not specified in the cited sources.

Table 2: Qualitative Solubility of Tin(IV) Bromide (SnBr<sub>4</sub>) in Organic Solvents

Solvent	Common Name	Chemical Formula	Qualitative Solubility
Acetone	(CH <sub>3</sub> ) <sub>2</sub> CO	Soluble[7]	
Benzene	C <sub>6</sub> H <sub>6</sub>	Soluble[7]	
Chloroform	CHCl <sub>3</sub>	Soluble	
Carbon Tetrachloride	CCl <sub>4</sub>	Soluble	
Ethyl Alcohol	Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Soluble[8][9]
Diethyl Ether	Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Reaction[7]
Dimethyl Sulfoxide	DMSO	(CH <sub>3</sub> ) <sub>2</sub> SO	Soluble[7]
Ethylene Glycol	C <sub>2</sub> H <sub>6</sub> O <sub>2</sub>	Soluble[7]	
Pyridine	C <sub>5</sub> H <sub>5</sub> N	Soluble[7]	
Arsenic Tribromide	AsBr <sub>3</sub>	Very Soluble[7]	
Bromine (liquid)	Br <sub>2</sub>	Soluble[7]	
Phosphorus Trichloride	PCl <sub>3</sub>	Soluble[7]	
Phosphorus(V) Oxide Chloride	POCl <sub>3</sub>	Very Soluble[7]	

Note: "Soluble" indicates that the compound dissolves in the solvent, while "Very Soluble" suggests a higher degree of solubility. "Reaction" indicates that the solute chemically reacts with the solvent.[7]

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of tin bromide in an organic solvent. This protocol is based on the isothermal saturation method, a common technique for measuring solubility.

### 3.1. Materials and Equipment

- Tin(II) bromide or Tin(IV) bromide (high purity)
- Anhydrous organic solvent of choice
- Analytical balance ( $\pm 0.0001$  g)
- Temperature-controlled shaker or water bath
- Thermostatic chamber or incubator
- Volumetric flasks
- Pipettes
- Syringes with filters (e.g.,  $0.2\ \mu\text{m}$  PTFE)
- Vials with airtight caps
- Inert gas (e.g., nitrogen or argon) for sensitive compounds
- Analytical instrumentation for concentration measurement (e.g., ICP-MS, AAS, or UV-Vis spectrophotometer)

### 3.2. Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of tin bromide to a known volume or mass of the organic solvent in a vial. The presence of undissolved solid is crucial to ensure saturation.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
  - Agitate the mixture for a sufficient period to reach equilibrium. The time required for equilibration should be determined experimentally (e.g., by taking measurements at

different time points until the concentration of the supernatant remains constant). For many systems, 24-48 hours is sufficient.

- Sample Collection and Filtration:
  - Once equilibrium is reached, allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation.
  - Immediately filter the solution through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
- Gravimetric Analysis:
  - Determine the mass of the collected filtrate.
  - Evaporate the solvent from the volumetric flask under controlled conditions (e.g., in a vacuum oven at a suitable temperature) until a constant weight of the dried tin bromide residue is achieved.
  - Calculate the solubility as the mass of the dissolved tin bromide per mass of the solvent.
- Instrumental Analysis (Alternative Method):
  - Dilute the filtered supernatant to a known volume with the pure solvent.
  - Analyze the concentration of tin in the diluted solution using a suitable analytical technique such as Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS).
  - Calculate the original concentration of the tin bromide in the saturated solution.

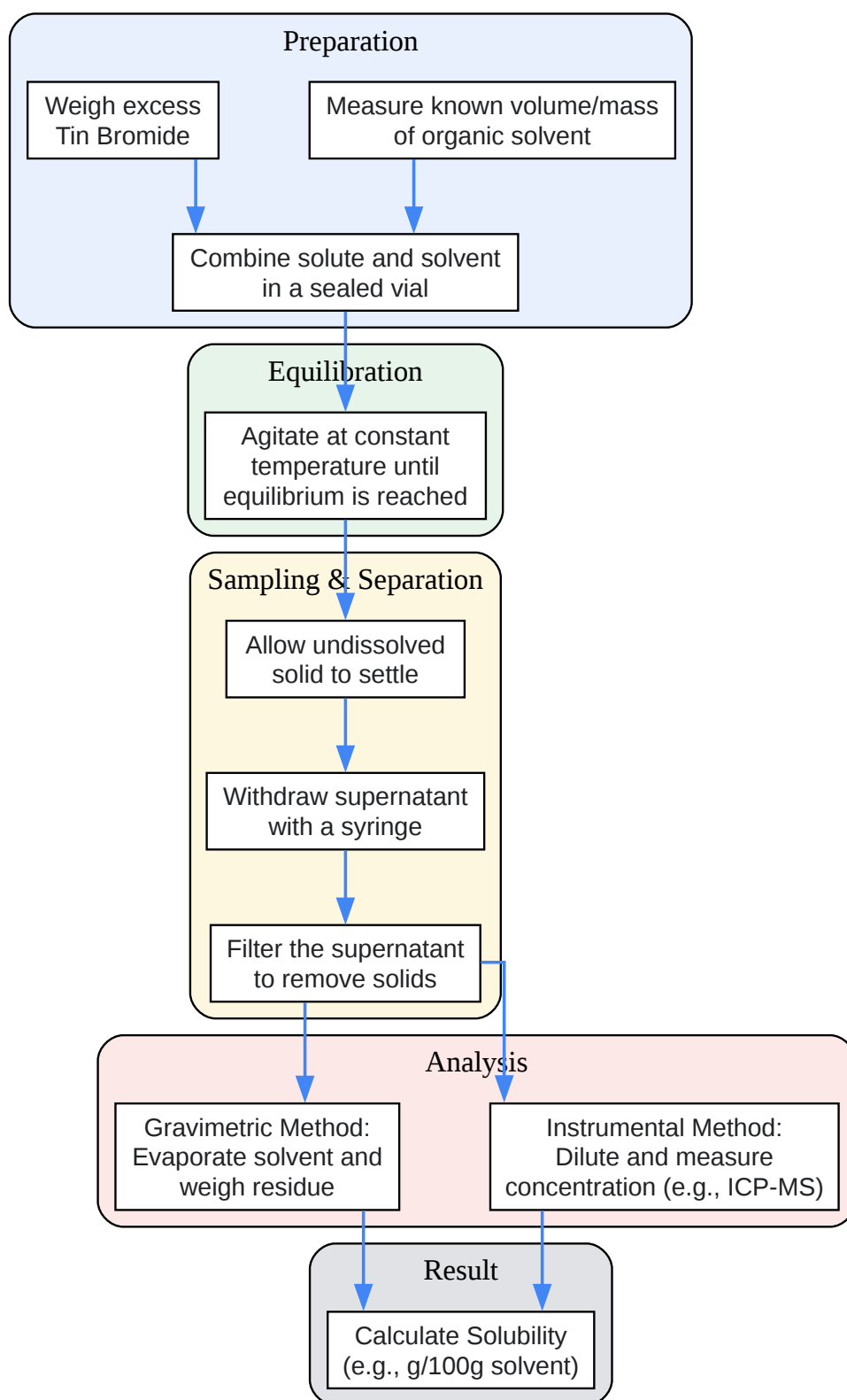
### 3.3. Data Presentation

The solubility is typically expressed in units of grams of solute per 100 grams of solvent ( g/100 g), molarity (mol/L), or mole fraction.

## Visualizations

### 4.1. Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in the experimental determination of tin bromide solubility.

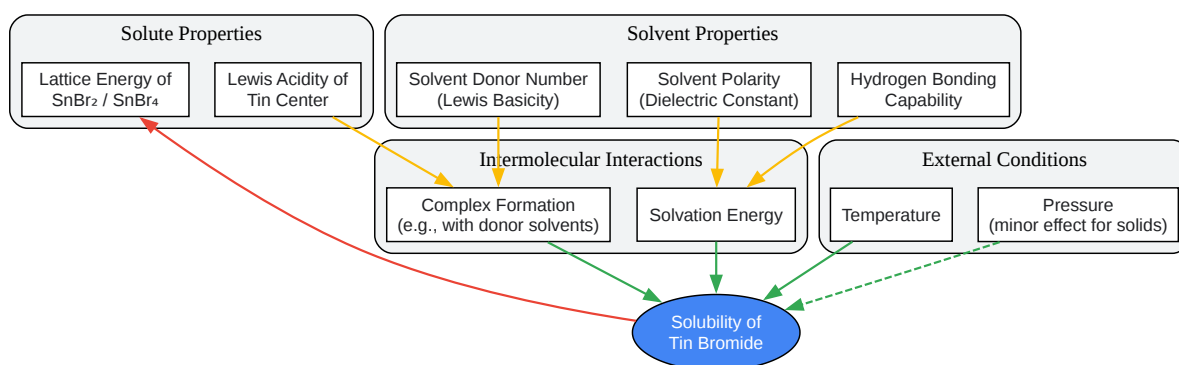


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Caption: Workflow for determining the solubility of tin bromide.

## 4.2. Factors Influencing Solubility

The solubility of tin bromide in organic solvents is influenced by several key factors, as depicted in the diagram below.



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Caption: Key factors affecting tin bromide solubility.

## Conclusion

This guide provides a summary of the known solubility characteristics of tin(II) bromide and tin(IV) bromide in a variety of organic solvents. While quantitative data remains scarce, the qualitative information and the detailed experimental protocol offered herein serve as a valuable starting point for researchers. The provided diagrams visually conceptualize the experimental process and the fundamental factors governing solubility, aiding in the rational selection of solvents and the design of experiments for applications in organic synthesis, materials science, and pharmaceutical development. Further research is warranted to establish a comprehensive quantitative database of tin bromide solubility in organic solvents across a range of temperatures.



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## References

- 1. tin(II) bromide [chemister.ru]
- 2. TIN (II) BROMIDE CAS#: 10031-24-0 [m.chemicalbook.com]
- 3. Tin(II) bromide - Wikipedia [en.wikipedia.org]
- 4. Tin II Bromide - Molecular Formula  $\text{SnBr}_2$ , 278.52 G/mol, Off-white Powder | Soluble In Ethyl Alcohol, Catalyst For Resin Lactone Polymer Production, Reducing Agent at Best Price in Lianyungang | Lianyungang Qinglang Environmental Technology Co., Ltd. [tradeindia.com]
- 5. chembk.com [chembk.com]
- 6. chembk.com [chembk.com]
- 7. tin(IV) bromide [chemister.ru]
- 8. TIN(IV) BROMIDE CAS#: 7789-67-5 [m.chemicalbook.com]
- 9. Tin(IV) bromide, 99% | Fisher Scientific [fishersci.ca]
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